

Naphthol AS-MX Acetate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	2-[N-(2,4-Dimethylphenyl)carbamoyl]-3-naphthyl acetate
CAS No.:	4569-00-0
Cat. No.:	B1580892

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Introduction

Naphthol AS-MX acetate, systematically known as 3-(acetyloxy)-N-(2,4-dimethylphenyl)-2-naphthalenecarboxamide, is a pivotal chromogenic substrate in the fields of histochemistry, enzymology, and increasingly, in drug discovery and development. Its utility lies in its ability to act as a substrate for various hydrolytic enzymes, primarily esterases and phosphatases, yielding a colored product upon enzymatic cleavage. This guide provides an in-depth exploration of the physical and chemical characteristics of Naphthol AS-MX acetate, offering a critical resource for researchers and scientists.

Core Molecular and Physical Characteristics

Naphthol AS-MX acetate is a derivative of Naphthol AS-MX, where the hydroxyl group is acetylated. This modification renders the molecule a substrate for esterases. Upon hydrolysis, it yields Naphthol AS-MX, which can then participate in a coupling reaction with a diazonium salt to produce a visible color, a principle widely used in enzyme activity assays.[1]

Structural and Chemical Identity

Property	Value	Source(s)
Systematic Name	3-(acetyloxy)-N-(2,4-dimethylphenyl)-2-naphthalenecarboxamide	[1]
Common Name	Naphthol AS-MX acetate	[1]
CAS Number	4569-00-0	[1]
Molecular Formula	C ₂₁ H ₁₉ NO ₃	[1]
Molecular Weight	333.38 g/mol	[1]
SMILES	<chem>CC1=CC(=C(C=C1)NC(=O)C2=CC3=CC=CC=C3C=C2OC(=O)C)C</chem>	[1]
InChIKey	FMPROMIJBCXFNJ-UHFFFAOYSA-N	[1]

Physicochemical Properties

A compilation of the known physical properties of Naphthol AS-MX acetate is presented below. It is important to note that an experimentally determined melting point for this specific compound is not consistently reported in publicly available literature.

Property	Value	Source(s)
Boiling Point	444.9 °C at 760 mmHg	
Density	1.222 g/cm ³	
Refractive Index	1.651	
Flash Point	222.9 °C	
LogP	4.70720	
Appearance	Reported as a solid	[2]
Purity	≥80% (commercial grade)	
Storage	10°C - 25°C	

Solubility: Qualitative information suggests that Naphthol AS-MX acetate, like other naphthol derivatives, exhibits good solubility in many organic solvents.[2] Its precursor, Naphthol AS-MX, is soluble in DMSO.[3] The phosphate derivative, Naphthol AS-MX phosphate, is soluble in ethanol at 50 mg/mL.[2] However, quantitative solubility data for Naphthol AS-MX acetate in a range of common laboratory solvents is not readily available. It is recommended to perform solubility tests in small quantities of the desired solvent before preparing stock solutions.

Spectroscopic and Analytical Characterization

Detailed spectroscopic data for Naphthol AS-MX acetate is not widely published. However, based on its structure, the following characteristic spectral features can be anticipated. Researchers are strongly encouraged to acquire their own analytical data for confirmation.

Infrared (IR) Spectroscopy: Expected characteristic peaks would include:

- C=O stretching (ester): ~1760 cm⁻¹
- C=O stretching (amide): ~1650 cm⁻¹
- N-H stretching (amide): ~3300 cm⁻¹
- Aromatic C-H stretching: ~3100-3000 cm⁻¹

- Aromatic C=C stretching: ~ 1600 and 1475 cm^{-1}

Nuclear Magnetic Resonance (NMR) Spectroscopy:

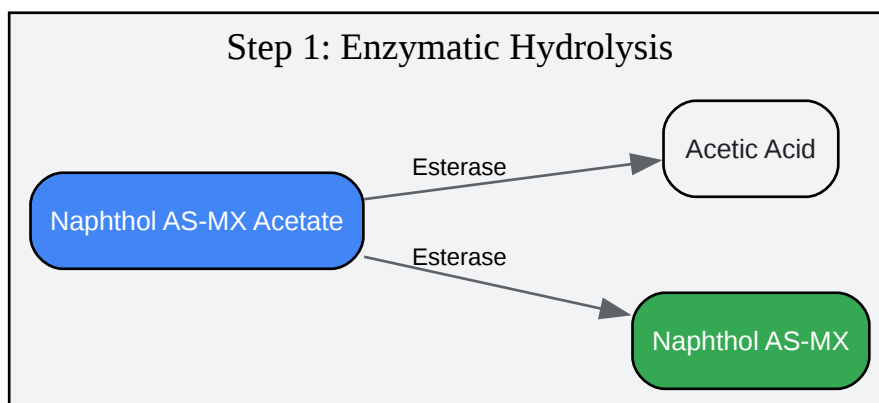
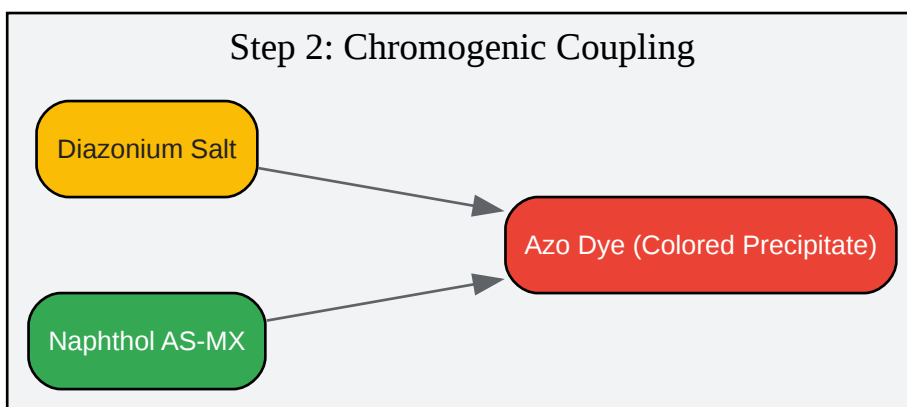
- ^1H NMR: Signals corresponding to the aromatic protons on the naphthalene and dimethylphenyl rings, the amide proton, and the methyl protons of the acetate and dimethylphenyl groups would be expected.
- ^{13}C NMR: Resonances for the carbonyl carbons of the ester and amide, as well as the aromatic carbons, would be characteristic.

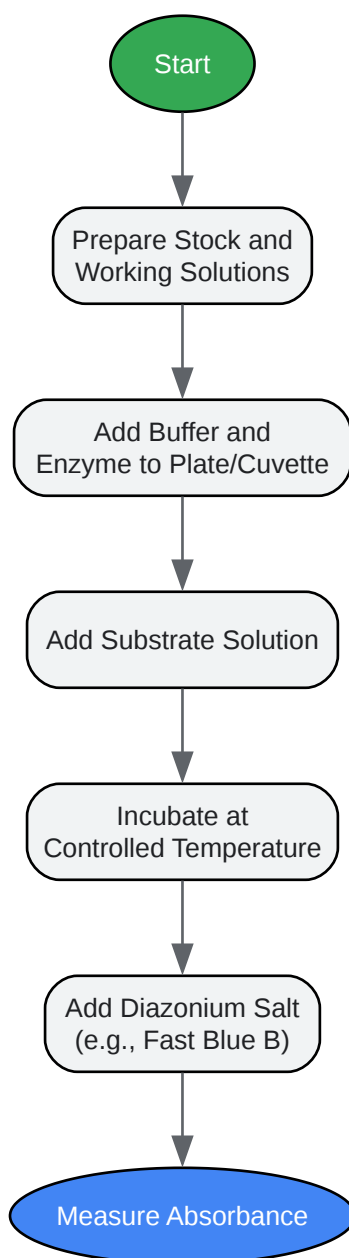
UV-Visible (UV-Vis) Spectroscopy: The naphthyl chromophore is expected to exhibit strong absorbance in the UV region. The exact wavelength of maximum absorbance (λ_{max}) would need to be determined experimentally in the solvent of choice.

Chemical Reactivity and Applications

Enzymatic Hydrolysis: The Basis of Detection

The primary application of Naphthol AS-MX acetate is as a chromogenic substrate for esterases. The enzymatic reaction involves the hydrolysis of the ester bond to release Naphthol AS-MX and acetic acid. The liberated Naphthol AS-MX is then coupled with a diazonium salt, such as Fast Blue B or Fast Red TR, to form an insoluble, colored azo dye at the site of enzyme activity.[4]





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Caption: General workflow for an esterase activity assay.

Synthesis of Naphthol AS-MX Acetate

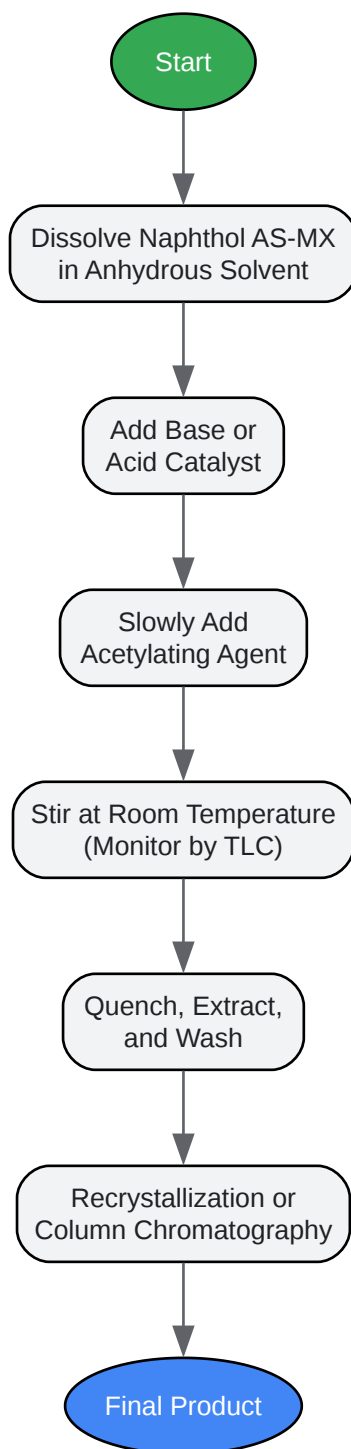
While a specific, detailed protocol for the synthesis of Naphthol AS-MX acetate is not readily available in the searched literature, a general approach involves the acetylation of its precursor, Naphthol AS-MX. The following is a generalized procedure based on the acetylation of similar naphthol compounds.

Materials:

- Naphthol AS-MX
- Acetylating agent (e.g., acetic anhydride or acetyl chloride)
- Base catalyst (e.g., pyridine or triethylamine) or an acid catalyst
- Anhydrous organic solvent (e.g., dichloromethane or tetrahydrofuran)

Procedure:

- Dissolve Naphthol AS-MX in the anhydrous organic solvent in a round-bottom flask under an inert atmosphere.
- Add the base catalyst to the solution.
- Slowly add the acetylating agent to the reaction mixture, typically at a reduced temperature (e.g., 0°C).
- Allow the reaction to warm to room temperature and stir until completion, monitoring by a suitable technique like Thin Layer Chromatography (TLC).
- Quench the reaction, for example, by adding water or a dilute acid.
- Extract the product into an organic solvent.
- Wash the organic layer with brine and dry over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product, for instance, by recrystallization or column chromatography.



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Caption: General workflow for the synthesis of Naphthol AS-MX Acetate.

Conclusion

Naphthol AS-MX acetate is a valuable tool for researchers in various scientific disciplines. Its utility as a chromogenic substrate for esterases allows for the straightforward detection and quantification of enzyme activity. While some specific physicochemical data, such as a definitive melting point and detailed spectroscopic analyses, are not widely available in the public domain, the information presented in this guide provides a solid foundation for its application in research and development. As with any chemical reagent, it is imperative for researchers to perform their own characterization and optimization for their specific experimental needs.

References

- CAS Common Chemistry. 3-(Acetyloxy)-N-(2,4-dimethylphenyl)-2-naphthalenecarboxamide. [\[Link\]](#)
- PubMed. High-throughput screening method for lipases/esterases. [\[Link\]](#)

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Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. CAS 1163-67-3: 3-(Acetyloxy)-N-phenyl-2-naphthalenecarboxa... [cymitquimica.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
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